

protocol for synthesizing Q-Peptide for laboratory use

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Compound of Interest		
Compound Name:	Q-Peptide	
Cat. No.:	B12398614	Get Quote

Application Notes: Q-Peptide (QHREDGS)

Introduction

Q-Peptide is a heptapeptide with the amino acid sequence Gln-His-Arg-Glu-Asp-Gly-Ser (QHREDGS). It is a functional peptide derived from angiopoietin-1, a protein critically involved in angiogenesis and vascular stability. In recent research, **Q-Peptide** has been identified as a potent agent in promoting wound healing.[1] Its mechanism of action involves stimulating the migration of keratinocytes and promoting a pro-healing, regenerative environment in dermal fibroblasts, making it a significant subject of study for therapeutic applications in tissue regeneration and dermatology.[1][2]

Applications

Q-Peptide is primarily utilized by researchers in the fields of regenerative medicine, dermatology, and drug development. Key applications include:

- Wound Healing Assays: Studying the efficacy of Q-Peptide in accelerating wound closure in both in vitro scratch assays and in vivo models.[1]
- Cell Migration Studies: Investigating the molecular mechanisms by which **Q-Peptide** enhances keratinocyte and fibroblast migration.

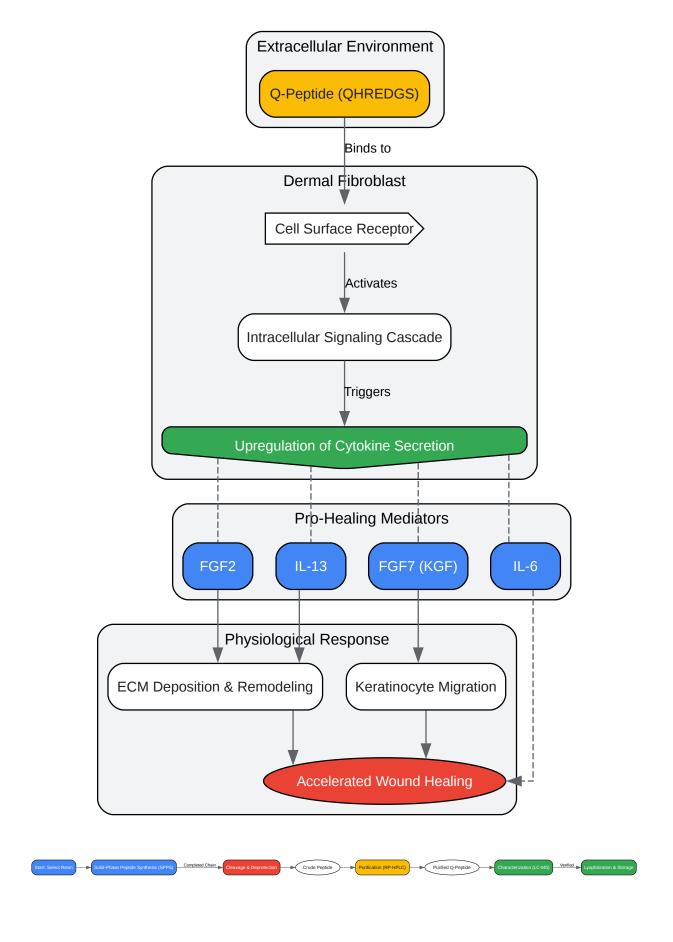


- Signal Transduction Research: Elucidating the signaling pathways activated by Q-Peptide in dermal fibroblasts that lead to the secretion of pro-healing and anti-fibrotic cytokines.[2]
- Biomaterial Functionalization: Incorporating Q-Peptide into hydrogels and other biomaterials to create advanced wound dressings that promote active tissue regeneration.

Q-Peptide Signaling and Cellular Response

Q-Peptide initiates a complex signaling cascade in dermal fibroblasts that is crucial for a proregenerative wound healing response. Upon administration, **Q-Peptide** interacts with cell surface receptors, triggering pathways that upregulate the expression and secretion of various growth factors and cytokines. Notably, it enhances the release of Fibroblast Growth Factor 2 (FGF2) and Keratinocyte Growth Factor (FGF7), which are vital for re-epithelialization and vascularization. It also modulates the inflammatory response, influencing the secretion of interleukins such as IL-6, IL-10, and IL-13, which play roles in resolving inflammation and regulating extracellular matrix (ECM) deposition. This coordinated response helps to accelerate tissue repair while potentially mitigating fibrosis.







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References

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- 2. Angiopoietin-1 derived peptide hydrogel promotes molecular hallmarks of regeneration and wound healing in dermal fibroblasts PMC [pmc.ncbi.nlm.nih.gov]
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